

Statistical Validation of Antimicrobial Agent-31 MIC Results: A Comparative Guide

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Compound of Interest

Compound Name: *Antimicrobial agent-31*

Cat. No.: *B15564474*

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This guide provides a comprehensive comparison of the in-vitro activity of the novel investigational compound, **Antimicrobial agent-31**, against key Gram-negative pathogens. The data presented is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of the agent's potential.

Comparative Minimum Inhibitory Concentration (MIC) Data

The antimicrobial efficacy of **Antimicrobial agent-31** was evaluated against *Salmonella enterica* serovar Typhimurium and *Escherichia coli*. The results are presented below in comparison to established antibiotics.

Antimicrobial Agent	Test Organism	MIC (µg/mL)
Antimicrobial agent-31 (compound 4a)	Salmonella enterica serovar Typhimurium	19.24[1][2]
Escherichia coli	11.31[1][2]	
Sulfamethoxazole (Reference)	Salmonella enterica serovar Typhimurium	Not specified in the primary study[1][2]
Escherichia coli	Not specified in the primary study[1][2]	
Ciprofloxacin	Salmonella enterica	0.25 - 8[3]
Escherichia coli	Not specified	
Ampicillin	Salmonella enterica serovar Typhimurium	50[4]
Escherichia coli	25 - 50[4]	
Gentamicin	Salmonella enterica	125[5]
Escherichia coli	125[5]	

Experimental Protocols

The Minimum Inhibitory Concentration (MIC) values for **Antimicrobial agent-31** were determined using the broth microdilution method, a standardized procedure for assessing antimicrobial susceptibility.

Broth Microdilution Method

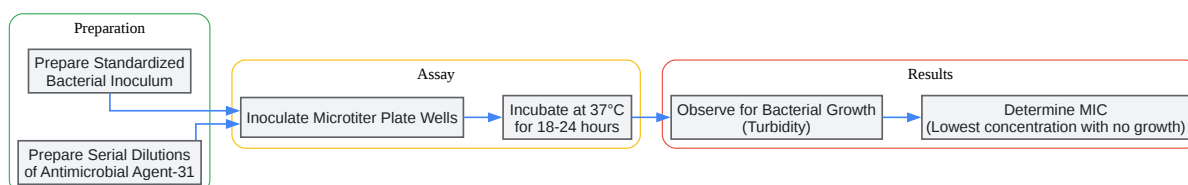
This method involves a serial two-fold dilution of the antimicrobial agent in a liquid growth medium, which is then inoculated with a standardized suspension of the test microorganism. The MIC is defined as the lowest concentration of the antimicrobial agent that completely inhibits the visible growth of the microorganism after overnight incubation.

Key Steps:

- **Preparation of Antimicrobial Agent Dilutions:** A stock solution of **Antimicrobial agent-31** is prepared and serially diluted in a 96-well microtiter plate containing cation-adjusted Mueller-Hinton broth (CAMHB) to achieve a range of decreasing concentrations.
- **Inoculum Preparation:** A standardized inoculum of the test bacteria (*S. enterica* serovar Typhimurium or *E. coli*) is prepared to a turbidity equivalent to a 0.5 McFarland standard. This suspension is then further diluted to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well.
- **Inoculation:** Each well containing the antimicrobial dilution is inoculated with the standardized bacterial suspension. A growth control well (containing bacteria and broth but no antimicrobial agent) and a sterility control well (containing only broth) are included on each plate.
- **Incubation:** The microtiter plates are incubated at 35-37°C for 16-20 hours in ambient air.
- **Result Interpretation:** Following incubation, the plates are examined for visible bacterial growth (turbidity). The MIC is recorded as the lowest concentration of the antimicrobial agent in which there is no visible growth.

Visualizing the Experimental Workflow and Mechanism of Action

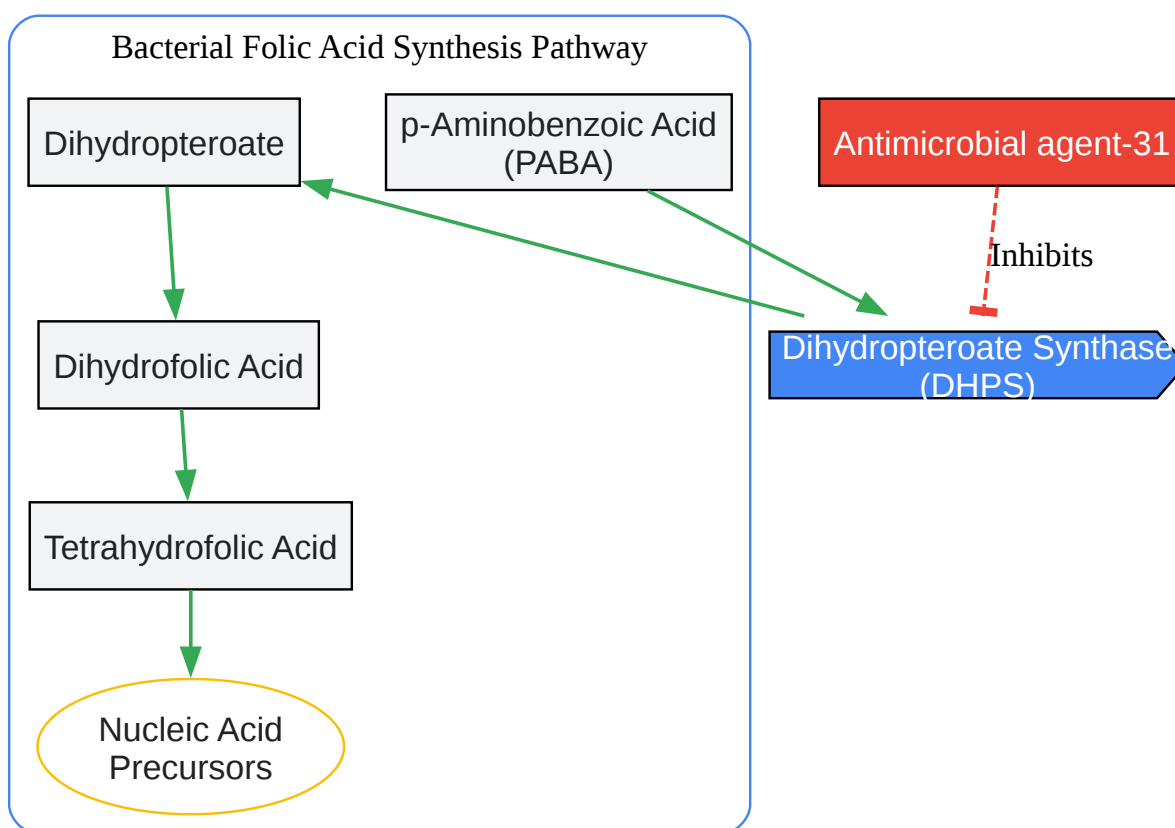
To further elucidate the experimental process and the proposed mechanism of action of **Antimicrobial agent-31**, the following diagrams have been generated.



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Experimental workflow for MIC determination.

Based on molecular docking studies of **Antimicrobial agent-31** with dihydropteroate synthase (DHPS), its mechanism of action is proposed to be the inhibition of the bacterial folic acid synthesis pathway.[1][2] This pathway is essential for the synthesis of nucleic acids and certain amino acids, and its disruption is bacteriostatic.



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Proposed mechanism of action of **Antimicrobial agent-31**.

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